

An In-depth Technical Guide to the Physicochemical Properties of Benzyl Stearate

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Compound of Interest

Compound Name: Benzyl stearate

Cat. No.: B1594342

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Abstract

Benzyl stearate ($C_{25}H_{42}O_2$), the ester of benzyl alcohol and stearic acid, is a versatile compound with significant applications in the pharmaceutical, cosmetic, and industrial sectors. Its utility as an emollient, plasticizer, and solvent is fundamentally dictated by its physicochemical properties. This technical guide provides a comprehensive overview of these properties, including molecular and thermal characteristics, solubility, and density. Detailed experimental protocols, based on internationally recognized standards, are presented to enable researchers to accurately measure these properties. This document is intended to serve as a critical resource for professionals in drug development and materials science, facilitating formulation design, quality control, and novel applications of **benzyl stearate**.

Introduction

Benzyl stearate, systematically known as benzyl octadecanoate, is a waxy, white solid at room temperature.^[1] Its molecular structure, featuring a long, saturated fatty acid chain and a benzyl group, imparts a unique combination of lipophilicity and aromatic character. These features are pivotal to its function in various formulations. In the pharmaceutical industry, **benzyl stearate** is utilized as an excipient, contributing to the stability and bioavailability of drug products.^{[1][2]} Its emollient properties are leveraged in cosmetic and personal care products to enhance skin hydration and texture.^[1] Furthermore, it serves as a plasticizer in industrial applications.^[1] A

thorough understanding of its physicochemical properties is therefore essential for optimizing its use in these diverse fields.

Molecular and Structural Properties

The fundamental identity of **benzyl stearate** is defined by its molecular formula and weight. These parameters are crucial for stoichiometric calculations in synthesis and for analytical characterization.

Property	Value	Reference
Molecular Formula	C ₂₅ H ₄₂ O ₂	[1][3]
Molecular Weight	374.6 g/mol	[1][4]
IUPAC Name	benzyl octadecanoate	[1][5]
CAS Number	5531-65-7	[1][3]

Thermal Properties

The thermal behavior of **benzyl stearate**, particularly its melting and boiling points, dictates its physical state under various processing and storage conditions. These properties are critical for manufacturing processes such as melting, mixing, and solidification.

Property	Value	Conditions	Reference
Melting Point	45.8°C	Standard Pressure	[1]
Boiling Point	459.7°C	at 760 mmHg	[1][5]

Density and Physical State

The density of **benzyl stearate** is a key parameter for formulation development, influencing product volume and texture. At ambient temperatures, it exists as a waxy solid.

Property	Value	Temperature/Conditions	Reference
Physical State	White waxy solid	Ambient	[1]
Density	0.9075 g/cm ³	50°C	[1]

Solubility Profile

The solubility of **benzyl stearate** in various solvents is a critical determinant of its application. Its poor aqueous solubility and good solubility in organic solvents are characteristic of long-chain esters.

Solvent	Solubility	Temperature	Reference
Water	2.3 x 10 ⁻⁵ g/L	25°C	[1]
Ethanol	Soluble	-	[1]

Experimental Protocols

The following sections detail standardized methodologies for the determination of the key physicochemical properties of **benzyl stearate**. These protocols are based on established guidelines from organizations such as ASTM International and the Organisation for Economic Co-operation and Development (OECD).

Determination of Melting Point (Capillary Method)

This protocol is adapted from standard capillary melting point determination methods.

Principle: A small, uniform sample of the substance is heated in a capillary tube at a controlled rate. The temperature range from the initial melting (first appearance of liquid) to the final melting (complete liquefaction) is recorded as the melting point.

Apparatus:

- Melting point apparatus with a heating block and temperature control.

- Calibrated thermometer or temperature probe.
- Glass capillary tubes (sealed at one end).
- Mortar and pestle.

Procedure:

- **Sample Preparation:** Ensure the **benzyl stearate** sample is dry. If necessary, grind the sample to a fine powder using a mortar and pestle.
- **Capillary Tube Filling:** Tap the open end of a capillary tube into the powdered sample to pack a small amount of material into the tube. The packed sample height should be approximately 2-3 mm.
- **Apparatus Setup:** Place the filled capillary tube into the heating block of the melting point apparatus.
- **Heating:** Heat the apparatus rapidly to a temperature approximately 10-15°C below the expected melting point of **benzyl stearate**.
- **Measurement:** Decrease the heating rate to 1-2°C per minute to ensure accurate temperature measurement.
- **Observation:** Observe the sample closely. Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2).
- **Reporting:** The melting point is reported as the range T1-T2.

Determination of Boiling Point (Distillation Method)

This protocol is based on the principles outlined in OECD Guideline 103 and ASTM D86.

Principle: The boiling point is determined by distilling the liquid at atmospheric pressure. The temperature of the vapor that is in equilibrium with the boiling liquid is measured.

Apparatus:

- Distillation flask.
- Condenser.
- Receiving flask.
- Calibrated thermometer.
- Heating mantle.
- Boiling chips.

Procedure:

- Apparatus Assembly: Assemble the distillation apparatus. Place a measured volume of **benzyl stearate** into the distillation flask along with a few boiling chips to ensure smooth boiling.
- Thermometer Placement: Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation flask.
- Heating: Begin heating the flask gently with the heating mantle.
- Distillation: As the liquid boils, the vapor will rise and pass into the condenser. The temperature will stabilize as the vapor surrounds the thermometer bulb.
- Measurement: Record the constant temperature at which the liquid is distilling. This temperature is the boiling point.
- Pressure Correction: If the atmospheric pressure is not 760 mmHg, a correction may be applied to the observed boiling point.

Determination of Density (Pycnometer Method)

This protocol is adapted from standard methods for determining the density of solids that are liquid above ambient temperature, such as OECD Guideline 109.

Principle: The density is calculated from the mass of the substance and the volume it occupies. A pycnometer, a flask with a precise volume, is used for this measurement.

Apparatus:

- Pycnometer with a calibrated volume.
- Analytical balance.
- Water bath with temperature control.
- Thermometer.

Procedure:

- Calibration: Determine the volume of the pycnometer by weighing it empty, then filled with a reference liquid of known density (e.g., distilled water) at a specific temperature.
- Sample Preparation: Heat the **benzyl stearate** sample to a temperature above its melting point (e.g., 50°C) in the water bath.
- Measurement:
 - Weigh the empty, dry pycnometer (m_1).
 - Fill the pycnometer with the molten **benzyl stearate** at the controlled temperature.
 - Weigh the pycnometer filled with the sample (m_2).
- Calculation: The density (ρ) of **benzyl stearate** is calculated using the formula: $\rho = (m_2 - m_1) / V$ where V is the calibrated volume of the pycnometer.

Determination of Solubility

6.4.1. Aqueous Solubility (Shake-Flask Method)

This protocol is based on OECD Guideline 105.

Principle: An excess amount of the substance is agitated in water at a constant temperature until equilibrium is reached. The concentration of the substance in the aqueous phase is then determined.

Apparatus:

- Flasks with stoppers.
- Constant temperature shaker or water bath.
- Centrifuge or filtration apparatus.
- Analytical instrument for concentration measurement (e.g., HPLC, GC-MS).

Procedure:

- Preparation: Add an excess amount of **benzyl stearate** to a flask containing a known volume of distilled water.
- Equilibration: Seal the flask and agitate it in a constant temperature bath (e.g., 25°C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- Phase Separation: Separate the aqueous phase from the undissolved solid by centrifugation or filtration.
- Analysis: Determine the concentration of **benzyl stearate** in the aqueous phase using a suitable and validated analytical method.
- Reporting: The aqueous solubility is reported in g/L.

6.4.2. Solubility in Organic Solvents (Visual Method)

Principle: A known mass of the solute is added incrementally to a known volume of the solvent at a constant temperature until it no longer dissolves.

Apparatus:

- Test tubes or vials with stoppers.

- Analytical balance.
- Volumetric pipette or burette.
- Vortex mixer or magnetic stirrer.

Procedure:

- Preparation: Place a known volume of the organic solvent (e.g., ethanol) into a test tube.
- Titration: Add a small, weighed amount of **benzyl stearate** to the solvent.
- Dissolution: Stopper the test tube and agitate using a vortex mixer or magnetic stirrer until the solid is completely dissolved.
- Observation: Continue adding weighed portions of **benzyl stearate** until a saturated solution is formed and a small amount of undissolved solid remains.
- Reporting: The solubility can be expressed qualitatively as "soluble," "sparingly soluble," etc., or quantitatively if the amounts are carefully measured.

Synthesis and Formulation Workflow

The most common method for synthesizing **benzyl stearate** is through Fischer esterification. This process involves the reaction of stearic acid with benzyl alcohol in the presence of an acid catalyst. The following diagram illustrates this workflow.

Caption: Workflow for the synthesis of **benzyl stearate** via Fischer esterification.

Conclusion

The physicochemical properties of **benzyl stearate** are integral to its functionality and application across various industries. This guide has provided a consolidated summary of these properties in a structured format, facilitating easy reference for researchers and formulation scientists. The detailed experimental protocols offer a practical framework for the accurate determination of these key parameters, ensuring product quality and consistency. The provided synthesis workflow further elucidates the production of this important compound. It is anticipated that this technical guide will serve as a valuable resource for the scientific

community, aiding in the development of innovative products and applications leveraging the unique characteristics of **benzyl stearate**.

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